

enzastaurin orphan drug designation status updates

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Compound Focus: Enzastaurin

CAS No.: 170364-57-5

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Enzastaurin Orphan Drug Designation Status

Indication	Designation Status	Sponsor	Designation Date	Notes
Marfan Syndrome	Designated [1]	Aytu BioPharma, Inc. [1]	April 14, 2025 [1]	Not yet FDA-approved for this indication [1]
Glioblastoma Multiforme	Designation Withdrawn/Revoked [2]	Denovo Biopharma LLC [2]	September 19, 2005 (Originally Designated) [2]	Designation revoked on June 24, 2024 [2]

Historical Context and Development Path

Enzastaurin's development journey provides context for its current status. Historically, it was investigated as a protein kinase C beta (PKC β) inhibitor for various cancers, with glioblastoma and diffuse large B-cell lymphoma (DLBCL) being major areas of focus [3] [4] [5].

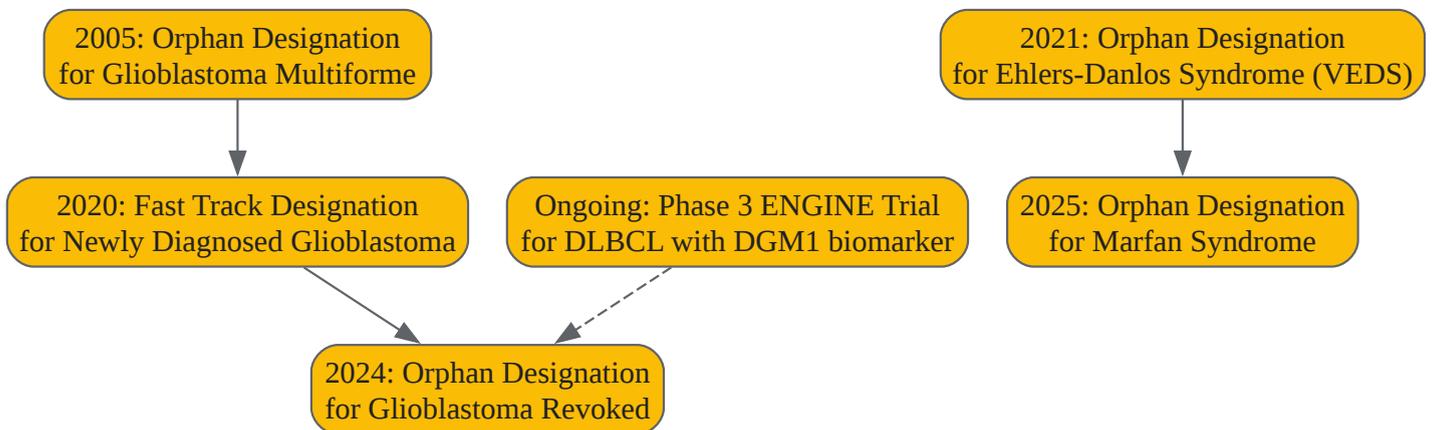
- Shift in Clinical Focus:** While earlier clinical trials in cancer showed limited efficacy as monotherapy [3] [4], more recent efforts have pivoted to rare genetic diseases. Research indicates that PKC/ERK signaling is a key driver of vascular events in conditions like vascular Ehlers-Danlos Syndrome

(VEDS), a severe genetic disease related to Marfan syndrome [6]. A pivotal clinical trial (the PREVENT Trial) for VEDS is planned [6].

- **Biomarker-Driven Strategy:** In its oncology trials, especially for DLBCL, the drug's sponsor, Denovo Biopharma, adopted a biomarker-driven approach. They retrospectively discovered a genetic biomarker (DGM1) that appeared to predict which patients would respond positively to **enzastaurin** [5]. This highlights a modern precision medicine strategy in drug development.

Regulatory and Development Timeline

The following diagram summarizes the key regulatory milestones in the development of **enzastaurin**:



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Interpretation of Status Updates

The recent regulatory changes for **enzastaurin** indicate a strategic redirection of its development path.

- **Withdrawal in Glioblastoma:** The revocation of the orphan designation for glioblastoma in June 2024 [2] strongly suggests that Denovo Biopharma is no longer actively pursuing this specific indication. This does not necessarily reflect on the drug's efficacy in other areas.
- **Focus on Rare Diseases:** The new designation for Marfan syndrome (April 2025) [1], along with the existing program for VEDS [6], shows a clear strategic pivot by Aytu BioPharma towards targeting rare genetic disorders involving vascular integrity.

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